Technical Guide: Physical Properties of 7-Bromohept-3-ene

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Compound of Interest

Compound Name:	*7-Bromohept-3-ene*
CAS No.:	*79837-80-2*
Cat. No.:	*B1442814*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical and chemical properties of **7-Bromohept-3-ene**, an unsaturated haloalkane. This document distinguishes between the (Z) and (E) stereoisomers where information is available and highlights gaps in the existing experimental data.

Chemical Identity and Structure

7-Bromohept-3-ene is a seven-carbon chain alkene with a bromine atom at position 7 and a double bond at position 3. The geometry of this double bond gives rise to two stereoisomers: (Z)-**7-Bromohept-3-ene** and (E)-**7-Bromohept-3-ene**. These isomers have distinct spatial arrangements, which can influence their physical properties and reactivity.

Molecular Formula: C7H13Br[1]

Molecular Weight: 177.08 g/mol [1]

A summary of the key identifiers for each isomer is presented in Table 1.

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Table 1: Chemical Identifiers for **7-Bromohept-3-ene** Isomers

Identifier	(Z)-7-Bromohept-3-ene	(E)-7-Bromohept-3-ene
CAS Number	79837-80-2	31502-26-8
IUPAC Name	(3Z)-7-bromohept-3-ene	(3E)-7-bromohept-3-ene
Synonyms	(Z)-7-Bromo-3-heptene	(E)-7-Bromo-3-heptene
InChIKey	BDGXBDVDJQWGIH-ARJAWSKDSA-N	BDGXBDVDJQWGIH-HWKANZROSA-N

Physical Properties

A thorough review of publicly available chemical databases and scientific literature reveals a significant lack of experimentally determined physical properties for either the (Z) or (E) isomer of **7-bromohept-3-ene**. Data for boiling point, density, and refractive index are frequently reported for the constitutional isomer, 7-bromohept-1-ene, and should not be confused with the properties of the **7-bromohept-3-ene** isomers.

In the absence of experimental data, computational predictions are often used. Table 2 summarizes these computed properties, which should be considered as estimates.

Table 2: Computed Physical Properties of **7-Bromohept-3-ene** Isomers

Property	(Z)-7-Bromohept-3-ene	(E)-7-Bromohept-3-ene	Data Source
Boiling Point	Not Available	Not Available	-
Density	Not Available	Not Available	-
Refractive Index	Not Available	Not Available	-
XLogP3-AA	3.1	3.1	PubChem[1]
Topological Polar Surface Area	0 Å²	0 Å²	PubChem[1]

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Note: The lack of available experimental data for boiling point, density, and refractive index is a critical finding. These values should be determined experimentally for any research or development application.

Spectroscopic Properties

While specific spectra for **7-bromohept-3-ene** are not readily available, the expected spectroscopic features can be inferred from the known behavior of similar chemical structures.

- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands for the C=C double bond and the C-Br bond. The C=C stretching vibration typically appears in the region of 1640-1680 cm^{-1}. The C-Br stretching vibration is found in the fingerprint region, generally below 800 cm^{-1}.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^{1}H NMR: The spectrum will show signals for olefinic protons in the region of 5.2-5.7 ppm. The protons on the carbon adjacent to the bromine (CH_2Br) would appear as a downfield triplet, likely in the 3.3-3.6 ppm range. Other aliphatic protons would be found further upfield. The coupling constants of the olefinic protons would be indicative of the double bond geometry ((Z) or (E)).

  - ^{13}C NMR: The spectrum will show distinct signals for the two sp^2 hybridized carbons of the double bond (typically 120-140 ppm) and the carbon attached to the bromine (typically 30-40 ppm).

Experimental Protocols

Stereoselective Synthesis of 7-Bromohept-3-ene

A reliable and established method for the synthesis of stereochemically pure (Z)- or (E)-**7-bromohept-3-ene** is the bromination of the corresponding alcohol, (Z)- or (E)-hept-4-en-1-ol, using a phosphine-bromine reagent system. This method is effective for converting primary alcohols to their corresponding bromides with retention of the double bond's geometry.

Reaction: Hept-4-en-1-ol + PPh_3 + Br_2 → **7-Bromohept-3-ene** + PPh_3O + HBr

Detailed Methodology (Representative Protocol):

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- Apparatus Setup: A multi-neck round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet. The system is dried and flushed with an inert atmosphere (e.g., nitrogen or argon).
- Reagent Preparation: The flask is charged with a solution of the starting alcohol (e.g., (Z)-hept-4-en-1-ol) and triphenylphosphine (PPh_3) in a suitable anhydrous solvent (e.g., dichloromethane or acetonitrile). The solution is cooled in an ice bath to 0 °C.
- Bromination: A solution of bromine (Br_2) in the same solvent is added dropwise from the dropping funnel to the cooled, stirring solution. The addition rate is controlled to maintain the temperature below 5 °C. The characteristic orange-red color of bromine should disappear as it is consumed.
- Reaction Monitoring: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to ensure the complete consumption of the starting alcohol.
- Workup: Upon completion, the reaction mixture is quenched by the slow addition of water. The organic layer is separated, and the aqueous layer is extracted with the solvent.
- Purification: The combined organic layers are washed with a saturated sodium bicarbonate solution, then with brine, and finally dried over an anhydrous salt like magnesium sulfate ($MgSO_4$). The solvent is removed under reduced pressure.
- Final Product Isolation: The crude product is purified by column chromatography on silica gel or by distillation under reduced pressure to yield the pure **7-bromohept-3-ene** isomer.

The following diagram illustrates the general workflow for this synthesis.



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Figure 1. General workflow for the synthesis of (Z)-**7-Bromohept-3-ene**.

Reactivity and Applications

7-Bromohept-3-ene is a bifunctional molecule, containing both an alkene and a primary alkyl bromide. This structure allows it to participate in a variety of chemical reactions.

- Nucleophilic Substitution (S_n2): The primary alkyl bromide is susceptible to attack by various nucleophiles, allowing for the introduction of different functional groups at the 7-position.
- Electrophilic Addition: The electron-rich double bond can undergo electrophilic addition reactions with reagents such as hydrogen halides or halogens.
- Cross-Coupling and Metathesis: The presence of both functional groups makes it a useful building block in more complex synthetic strategies, including cross-coupling and metathesis reactions.

Due to its functional handles, this compound and its isomers are valuable intermediates in the synthesis of natural products and other complex organic molecules.

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References

- 1. 7-Bromohept-3-ene | C7H13Br | CID 53676115 - PubChem [pubchem.ncbi.nlm.nih.gov]
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